

Technical Guide: Physicochemical Properties of 2-Bromo-5-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Bromo-5-(trifluoromethyl)pyridine

Cat. No.: B156976

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Bromo-5-(trifluoromethyl)pyridine**, a key building block in medicinal chemistry and materials science. This document outlines the reported physical properties, details the experimental methodologies for their determination, and presents a logical workflow for the physicochemical characterization of such compounds.

Core Physicochemical Data

The melting and boiling points of a compound are critical parameters for its purification, handling, and characterization. The data for **2-Bromo-5-(trifluoromethyl)pyridine** are summarized below.

Parameter	Value	Conditions
Melting Point	44 - 48 °C	Ambient Pressure
Boiling Point	78 - 81 °C	30 mmHg

Note: The boiling point is reported at reduced pressure, indicating that the substance may be susceptible to decomposition at its atmospheric boiling point.

Experimental Protocols for Determination

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical substance. The following are standard laboratory protocols applicable to a crystalline solid like **2-Bromo-5-(trifluoromethyl)pyridine**.

Melting Point Determination

The melting point of a pure crystalline solid is typically a sharp, well-defined temperature range of 0.5-1.0°C.^[1] Impurities tend to depress and broaden this range.^[1]

Method 1: Capillary Method using a Melting Point Apparatus or Thiele Tube

This is a classical and widely used method for determining the melting point of a solid.^[1]^[2]

- **Sample Preparation:** A small amount of the dry, finely powdered **2-Bromo-5-(trifluoromethyl)pyridine** is packed into a thin-walled capillary tube to a height of 2-3 mm.^[3]^[4] The sample must be well-packed to ensure uniform heat transfer.^[5]
- **Apparatus Setup (Thiele Tube):** The Thiele tube is filled with a high-boiling point liquid, such as mineral oil.^[6]^[7] The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[6] This assembly is then immersed in the oil bath.^[6]
- **Heating and Observation:** The side arm of the Thiele tube is gently heated, which creates convection currents that ensure uniform temperature distribution throughout the oil.^[1]^[6] The temperature is increased at a rate of approximately 1-2°C per minute near the expected melting point.^[7]
- **Data Recording:** Two temperatures are recorded: the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is the observed melting point.^[6] For accuracy, an initial rapid determination can be performed to find an approximate melting point, followed by a slower, more careful measurement.^[1]^[2]

Method 2: Differential Scanning Calorimetry (DSC)

DSC is a modern thermal analysis technique that provides highly precise melting point data.^[8] It measures the difference in heat flow between the sample and a reference material as a function of temperature.^{[9][10]}

- **Sample Preparation:** A small, accurately weighed sample of **2-Bromo-5-(trifluoromethyl)pyridine** is placed into a small crucible (pan), typically made of aluminum.^[9]
- **Instrumentation:** The sample and an empty reference crucible are placed in the DSC furnace. The instrument heats the sample and reference at a controlled, linear rate.^[9]
- **Measurement:** When the sample melts, it absorbs energy (an endothermic process).^[11] The instrument measures the additional heat flow required to maintain the sample temperature equal to the reference temperature.^[9]
- **Data Analysis:** The result is a thermogram plotting heat flow versus temperature. The melting point is determined from the onset temperature and the peak of the endothermic transition.^[12] The area under the peak corresponds to the heat of fusion.^[11]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[13] For compounds that may decompose at high temperatures, the boiling point is often determined under reduced pressure.^[14]

Method: Micro-Boiling Point (Siwoloboff Method) at Reduced Pressure

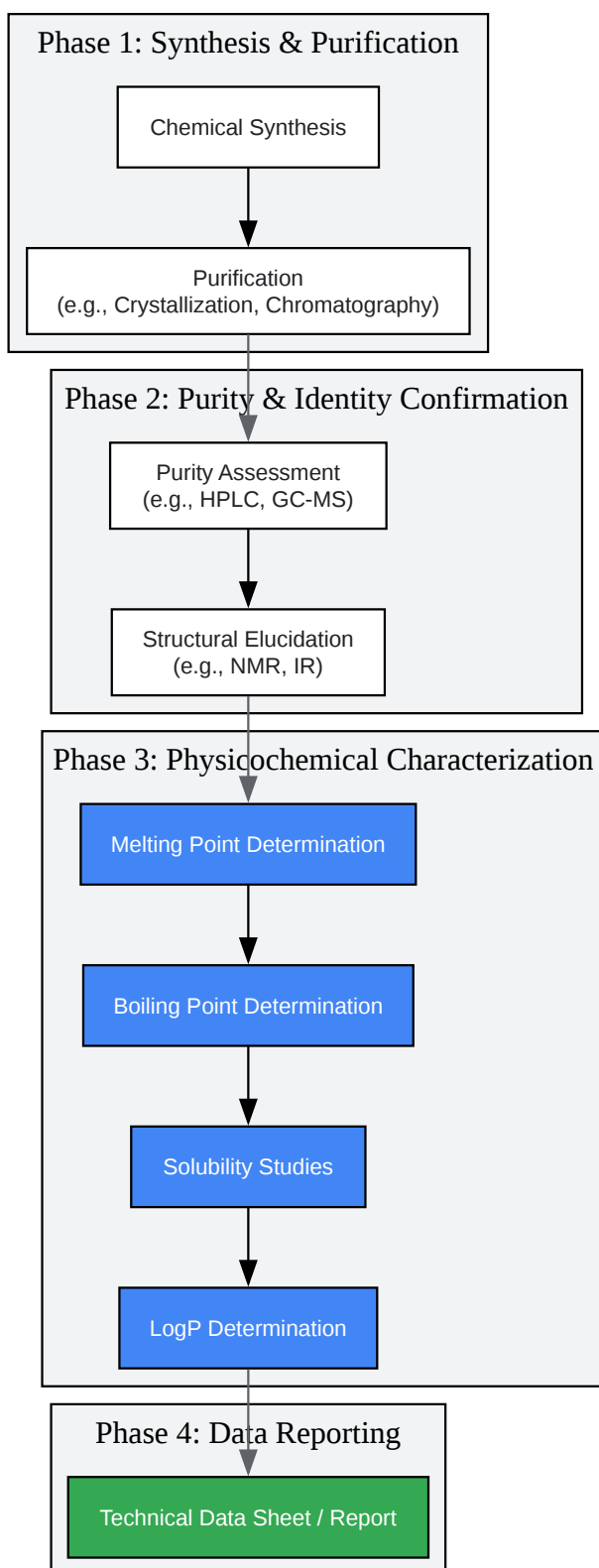
This method is suitable for small sample quantities and is readily adapted for vacuum conditions.

- **Apparatus Setup:** A small amount of liquid **2-Bromo-5-(trifluoromethyl)pyridine** is placed in a small test tube (fusion tube). A capillary tube, sealed at one end, is placed inverted (open end down) into the liquid.^[15] This assembly is attached to a thermometer.
- **Vacuum Application:** The setup is placed within a vacuum distillation apparatus.^[14] The system is evacuated to the desired pressure (e.g., 30 mmHg), which is monitored with a manometer.

- **Heating:** The apparatus is heated gently. Initially, a stream of bubbles will emerge from the inverted capillary as trapped air expands.^[15] As the temperature approaches the boiling point, a rapid and continuous stream of vapor bubbles will exit the capillary.^[16]
- **Observation and Data Recording:** Once a steady stream of bubbles is observed, the heating is stopped. The liquid will begin to cool. The boiling point is the temperature at which the vapor pressure inside the capillary equals the external pressure, and liquid is drawn back into the capillary tube.^[15]^[16] This temperature is recorded as the boiling point at the measured pressure.

Workflow for Physicochemical Characterization

The determination of a compound's physical properties is a logical, stepwise process. The following diagram illustrates a typical workflow for the characterization of a novel crystalline compound.



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